

Application Notes and Protocols for In Vivo Imaging of Upadacitinib

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These application notes provide researchers, scientists, and drug development professionals with detailed protocols and conceptual frameworks for utilizing key in vivo imaging techniques to study the pharmacodynamics and therapeutic efficacy of Upadacitinib, a selective JAK1 inhibitor.

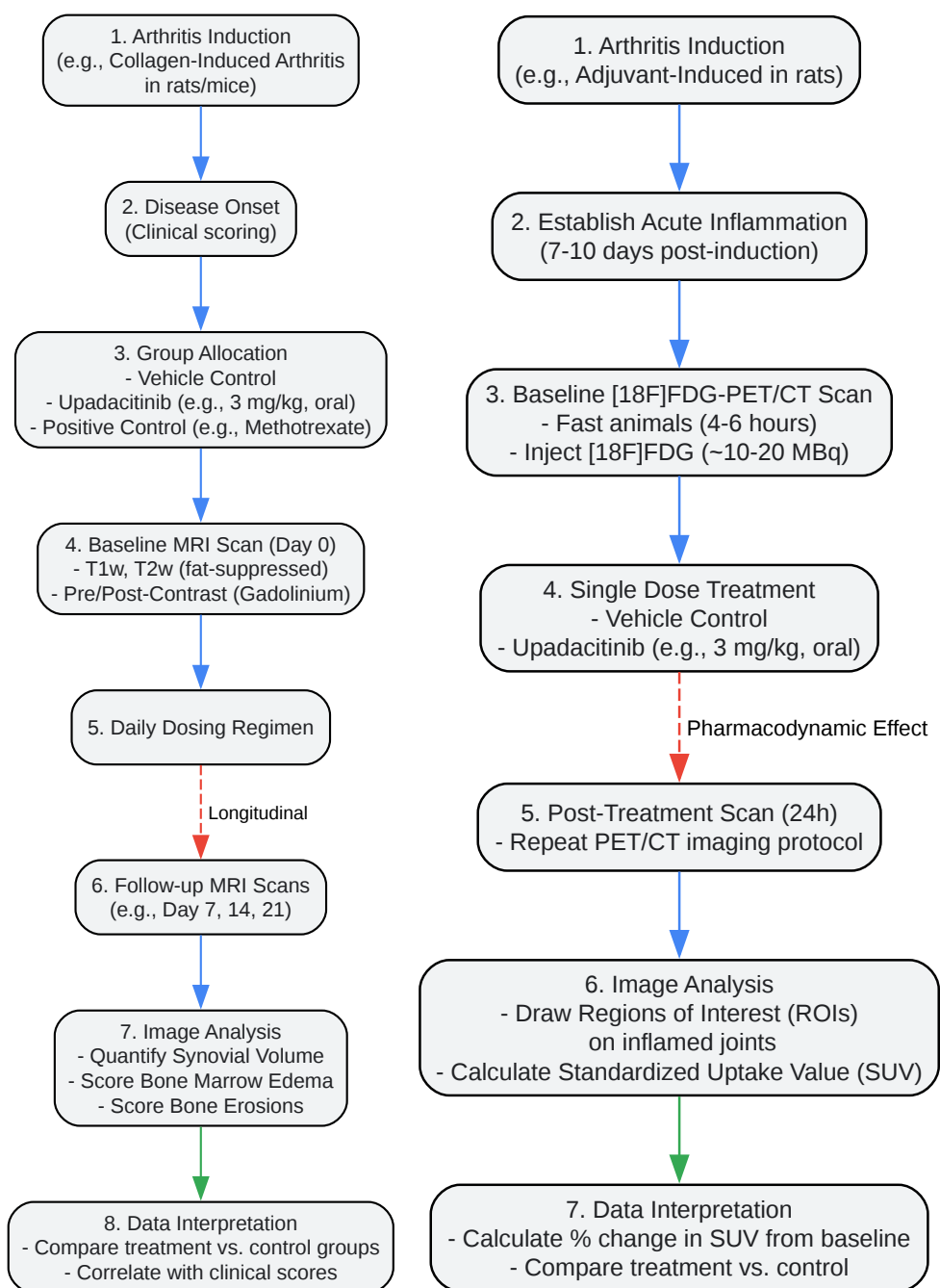
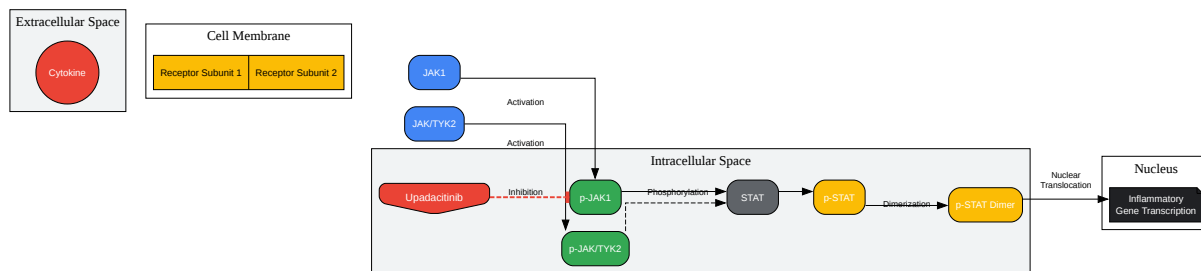
Introduction to Upadacitinib and In Vivo Imaging

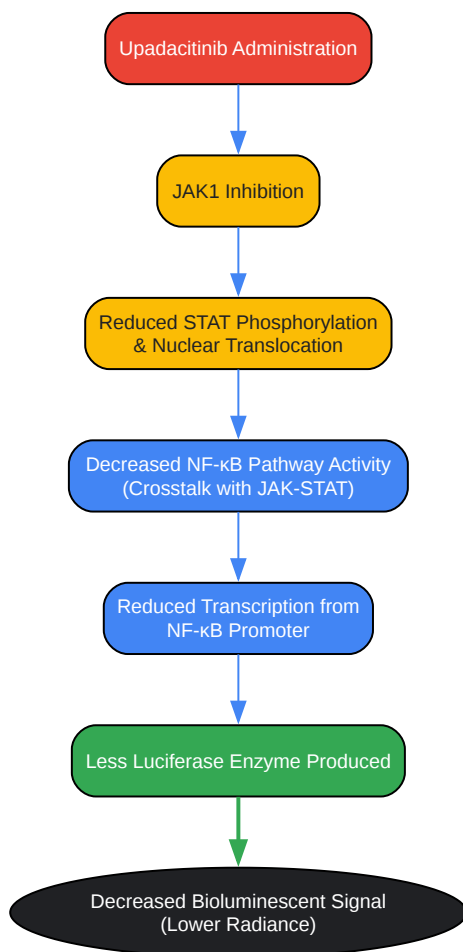
Upadacitinib (marketed as Rinvoq®) is an oral, selective Janus kinase 1 (JAK1) inhibitor.[1] The JAK-STAT signaling pathway is a critical cascade in cytokine signaling that drives inflammatory and immune responses.[2] By inhibiting JAK1, Upadacitinib modulates this pathway, making it an effective treatment for several autoimmune and inflammatory diseases, including rheumatoid arthritis (RA), psoriatic arthritis, and ulcerative colitis.[1][3]

In vivo imaging provides a powerful, non-invasive window into biological processes within a living organism.[4] It allows for longitudinal studies in the same subject, reducing biological variability and the number of animals required in preclinical studies.[5] For a drug like Upadacitinib, imaging can visualize and quantify changes in inflammation, target engagement, and structural damage, offering crucial insights into its mechanism of action and therapeutic effects.[4][6]

Core Signaling Pathway: JAK-STAT Inhibition by Upadacitinib

The diagram below illustrates the simplified JAK-STAT signaling pathway and the mechanism of action for Upadacitinib. Cytokines bind to cell surface receptors, causing the associated JAKs to activate and phosphorylate each other. These activated JAKs then phosphorylate the receptor, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins. STATs are phosphorylated, dimerize, translocate to the nucleus, and initiate the transcription of inflammatory genes. Upadacitinib selectively inhibits JAK1, interrupting this signaling cascade.





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